

How to avoid Dyclonine aggregation in high-concentration stock solutions

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Compound of Interest

Compound Name: Dyclonine

Cat. No.: B1211874

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Technical Support Center: Dyclonine Stock Solutions

This technical support center provides researchers, scientists, and drug development professionals with guidance on how to avoid aggregation in high-concentration **Dyclonine** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is **Dyclonine** and why is aggregation a concern in stock solutions?

Dyclonine is a local anesthetic that functions by reversibly binding to and blocking sodium channels on neuronal membranes, which inhibits the transmission of nerve impulses.[1][2] It is supplied as **Dyclonine** Hydrochloride (HCl), a salt form that enhances its solubility in aqueous solutions.[3] Aggregation, which can manifest as precipitation or the formation of larger molecular clusters, is a concern in high-concentration stock solutions. This can lead to inaccurate dosing, reduced efficacy, and potential toxicity in experimental models.

Q2: What are the key physicochemical properties of **Dyclonine** Hydrochloride?

Understanding the physicochemical properties of **Dyclonine** HCl is crucial for preparing stable, high-concentration stock solutions.

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₂₇ NO ₂ ·HCl	[3]
Molecular Weight	325.87 g/mol	[3]
pKa (of the free base)	~9	[1]
Melting Point	175-176°C	[4]
Appearance	White crystalline powder	[4]

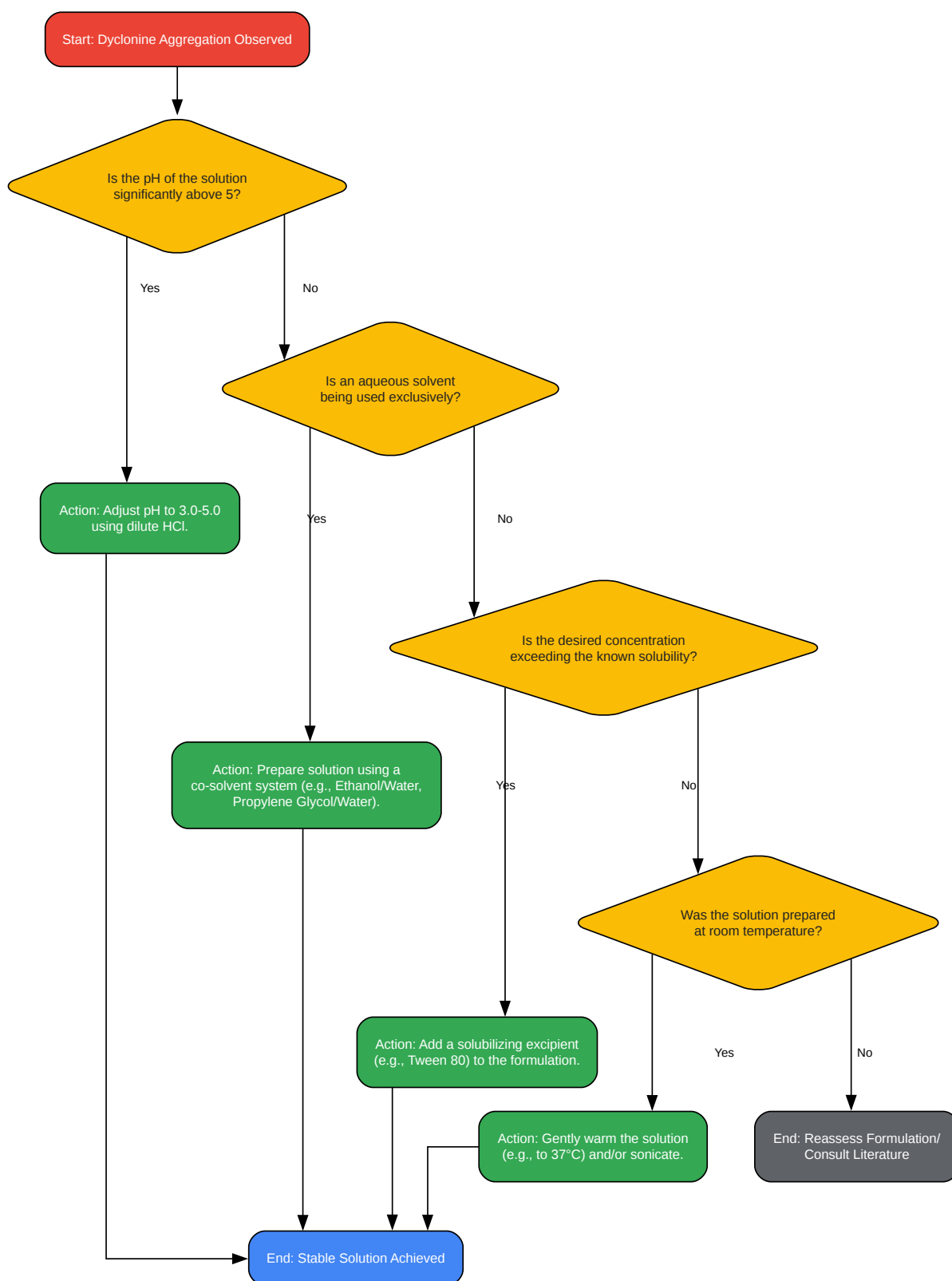
Q3: What is the solubility of **Dyclonine** Hydrochloride in common laboratory solvents?

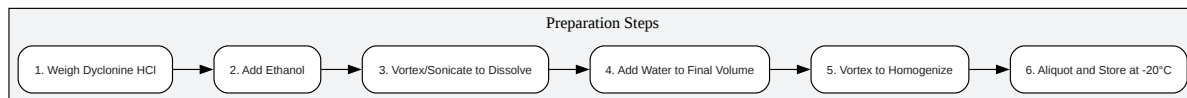
The solubility of **Dyclonine** HCl can vary slightly between different suppliers and batches. The following table summarizes reported solubility data.

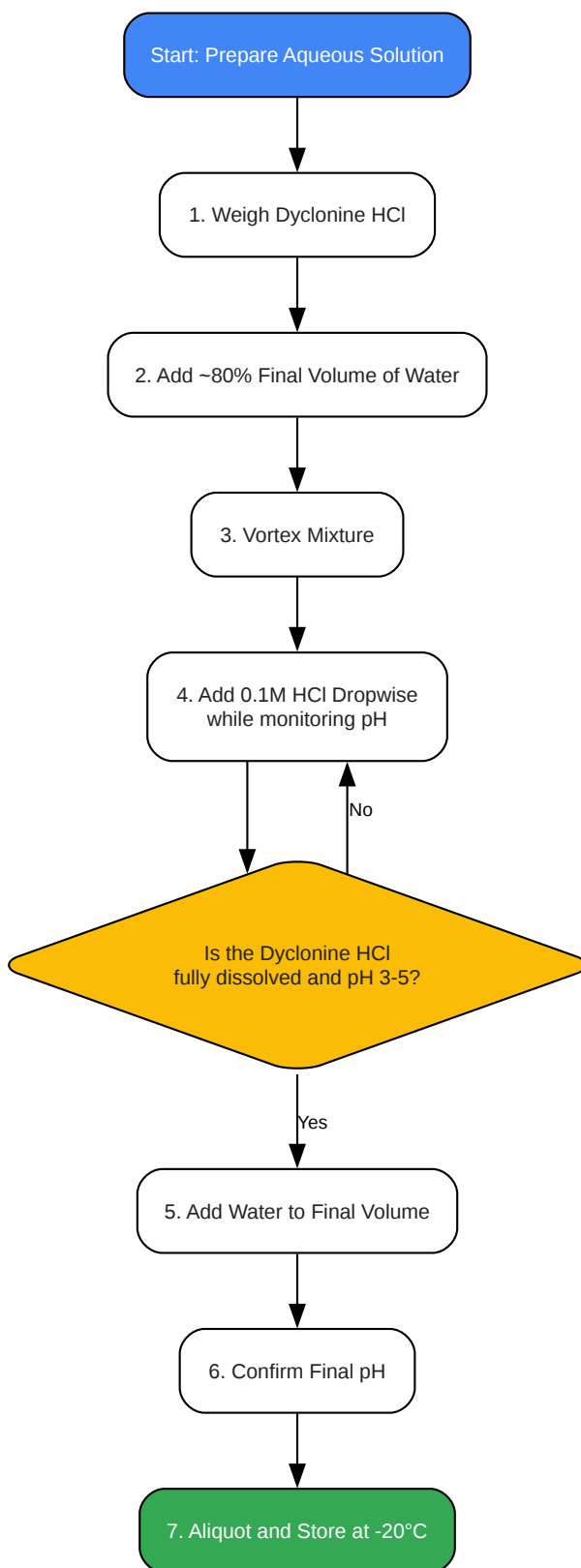
Solvent	Solubility	Source(s)
Water	6 mg/mL	[2]
25 mg/mL	[5]	
Sparingly soluble	[6]	
DMSO	15 mg/mL	[2]
20 mg/mL	[5]	
Ethanol	36 mg/mL	[2]
Methanol	Soluble	[5]
Acetone	Soluble	[5]
Chloroform	Soluble	[5]

Troubleshooting Guide: Preventing Dyclonine Aggregation

Use this guide to diagnose and resolve issues with **Dyclonine** aggregation in your stock solutions.







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